

Introduction: The Benzoxazole Scaffold in Modern Chemistry

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Compound of Interest

Compound Name: 2-Chloro-5-methyl-1,3-benzoxazole

Cat. No.: B1588498

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Benzoxazoles are a prominent class of heterocyclic compounds featuring a benzene ring fused to an oxazole ring.^{[1][2]} This aromatic, bicyclic system is a cornerstone in medicinal and materials chemistry due to its rigid, planar structure and its capacity for diverse chemical functionalization.^[3] Benzoxazole derivatives are known to exhibit a wide spectrum of biological activities, including anticancer, antimicrobial, anti-inflammatory, and antifungal properties.^{[1][4][5]} Their utility also extends to agrochemicals, fluorescent dyes, and as ligands in catalysis.^{[2][6]}

Within this versatile chemical family, **2-Chloro-5-methyl-1,3-benzoxazole** serves as a particularly valuable and reactive intermediate. The chlorine atom at the 2-position activates the molecule for nucleophilic substitution, providing a straightforward entry point for introducing a vast array of functional groups. This guide offers a comprehensive overview of its synthesis, chemical properties, reactivity, and applications, tailored for researchers and professionals in drug discovery and chemical development.

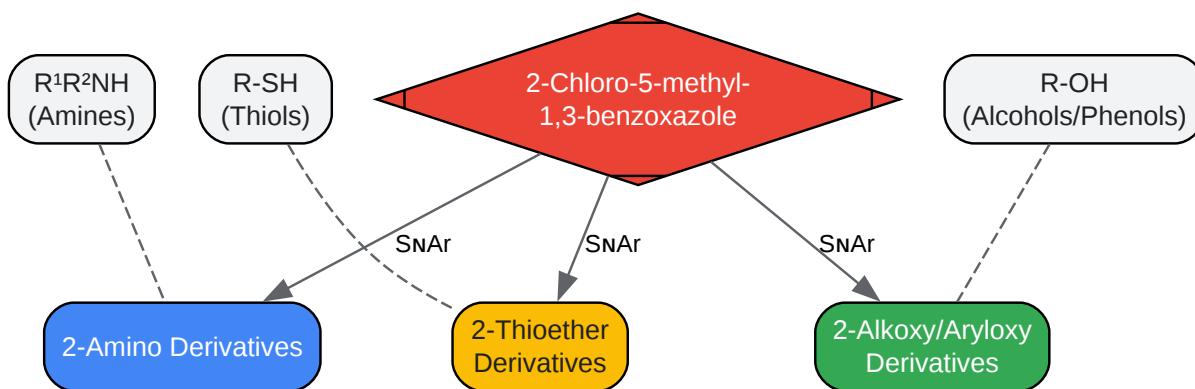
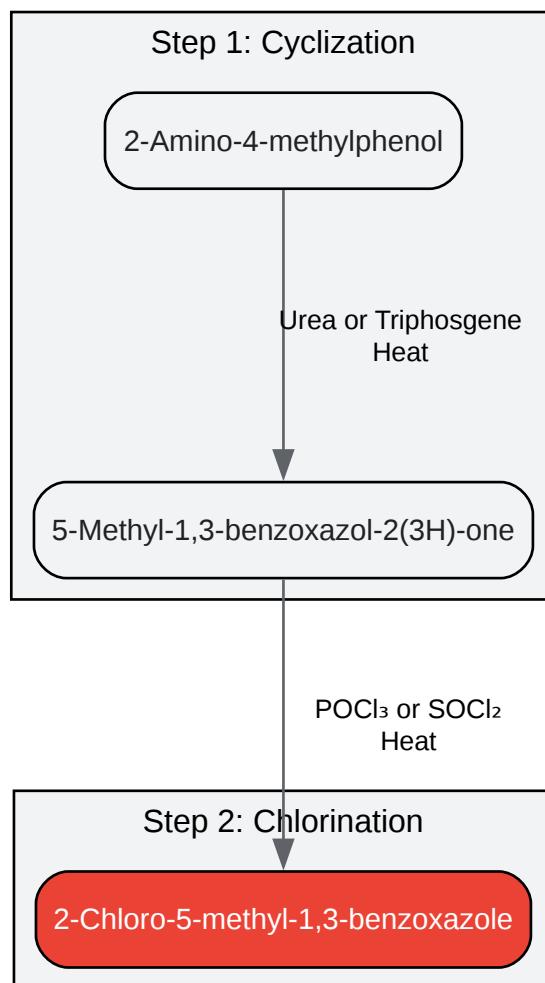
Physicochemical and Structural Properties

2-Chloro-5-methyl-1,3-benzoxazole is a stable, crystalline solid under standard conditions. Its core structure consists of a methyl-substituted benzene ring fused with a 2-chloro-substituted oxazole ring. The key physicochemical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	2-chloro-5-methyl-1,3-benzoxazole	PubChem[7]
CAS Number	3770-60-3	PubChem[7]
Molecular Formula	C ₈ H ₆ CINO	PubChem[7]
Molecular Weight	167.59 g/mol	PubChem[7]
Canonical SMILES	CC1=CC2=C(C=C1)OC(=N2)Cl	PubChem[7]
InChI Key	AVJUFHRBOJNDFG-UHFFFAOYSA-N	PubChem[7]
Monoisotopic Mass	167.0138 Da	PubChem[8]
Appearance	Powder / Crystalline Solid	CymitQuimica[9]
Storage	Room temperature, airtight, dry	MySkinRecipes[6]

Synthesis of 2-Chloro-5-methyl-1,3-benzoxazole

The most reliable and common synthesis of **2-Chloro-5-methyl-1,3-benzoxazole** is a two-step process starting from the readily available precursor, 2-amino-4-methylphenol. The strategy involves the initial formation of the benzoxazolone ring system, followed by chlorination at the C2 position.



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